

2-Chloro-5-(6-chlorohexanoyl)pyridine proper disposal procedures

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Compound of Interest

Compound Name: 2-Chloro-5-(6-chlorohexanoyl)pyridine

CAS No.: 914203-40-0

Cat. No.: B1368587

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This guide outlines the authoritative disposal and handling procedures for **2-Chloro-5-(6-chlorohexanoyl)pyridine**, a specialized intermediate used in pharmaceutical synthesis.

Chemical Identification & Profile

- Chemical Name: **2-Chloro-5-(6-chlorohexanoyl)pyridine**^[1]
- CAS Number: 914203-40-0^[1]
- Molecular Formula: C₁₁H₁₃Cl₂NO
- Molecular Weight: 246.13 g/mol
- Structural Class: Halogenated Pyridine / Alkyl Chloride / Ketone
- Primary Hazard: Toxic (Irritant), Potential Alkylating Agent, Hazardous to Aquatic Environment.

Part 1: Executive Safety Summary

IMMEDIATE ACTION REQUIRED: Treat this substance as a Halogenated Organic Waste. Do not dispose of down drains, sinks, or with general trash.[2]

Critical Hazard Assessment:

- **Chemical Stability:** Generally stable but may degrade to release Hydrogen Chloride (HCl) and Nitrogen Oxides (NOx) upon combustion or contact with strong oxidizers.
- **Toxicological Alert:** Contains a terminal alkyl chloride moiety, classifying it as a potential alkylating agent. Handle as a suspected mutagen/carcinogen.
- **Ecological Impact:** High potential for persistence in water systems due to the chlorinated pyridine ring.

Part 2: Step-by-Step Disposal Protocol

Step 1: Waste Segregation & Characterization

- **Stream:** Segregate into "Halogenated Organic Waste".
- **Incompatibility:** Keep separate from strong oxidizers (e.g., nitric acid, perchlorates) and strong bases (which may induce dehydrohalogenation).
- **Mixtures:** Can be co-mingled with other non-reactive halogenated solvents (e.g., Dichloromethane, Chloroform) only if accepted by your waste contractor. Best Practice: Keep separate to minimize cross-reactivity risks.

Step 2: Container Selection & Packaging

- **Material:** High-Density Polyethylene (HDPE) or Amber Glass.
 - **Why?** HDPE offers excellent resistance to chlorinated organics. Amber glass protects light-sensitive ketone moieties.
- **Closure:** Screw cap with Teflon (PTFE) liner to prevent solvent swelling and leakage.
- **Headspace:** Leave at least 10% headspace to allow for thermal expansion.

Step 3: Labeling Requirements

Mark the container clearly with the following data points:

- Full Chemical Name: **2-Chloro-5-(6-chlorohexanoyl)pyridine**^[1]
- CAS #: 914203-40-0^[1]
- Hazard Checkboxes: Toxic Irritant Environmental Hazard

Step 4: Final Disposal Method

- Authorized Method: High-Temperature Incineration with Flue Gas Scrubbing.
 - Mechanism:^[3] The compound must be burned at temperatures >1000°C to ensure complete destruction of the pyridine ring. Scrubbers are required to neutralize the HCl and NO_x gases generated during combustion.
- Prohibited Methods:
 - NO Sewer/Drain Disposal (Illegal under RCRA/EPA regulations).
 - NO Evaporation (Releases toxic vapors).
 - NO Landfill (Leaching risk).

Part 3: Spill Management Workflow

Scenario A: Minor Spill (< 10 mL/g)

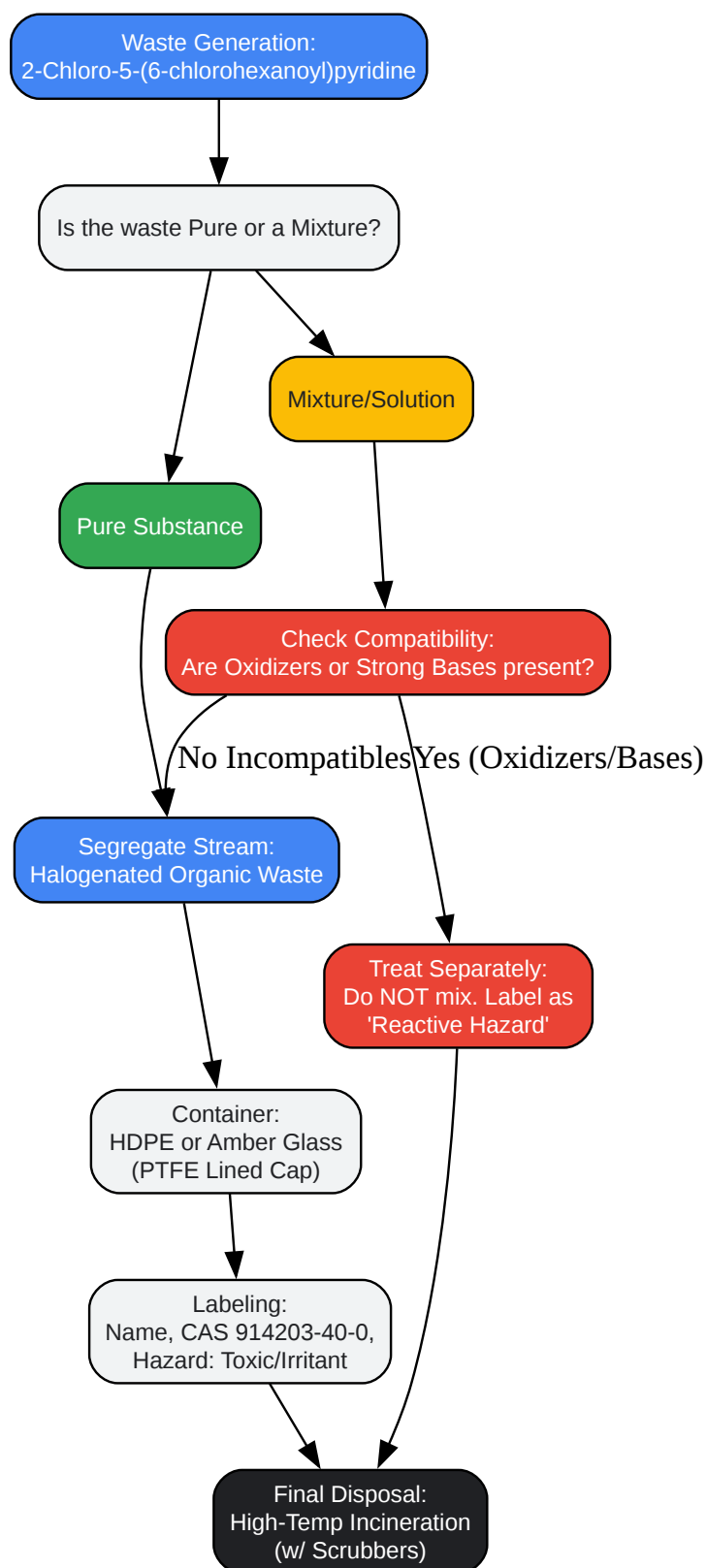
- Isolate: Evacuate the immediate bench area.
- PPE: Wear Nitrile gloves (double gloved), lab coat, and safety goggles.
- Absorb: Use a Universal Absorbent Pad or Vermiculite. Avoid paper towels if possible (combustible).
- Clean: Wipe area with a soap/water solution after bulk removal.

- Dispose: Place all contaminated materials into a wide-mouth jar labeled "Hazardous Waste - Debris (Halogenated)."

Scenario B: Major Spill (> 10 mL/g)

- Evacuate: Clear the laboratory immediately.
- Ventilate: If safe, activate fume hood emergency purge.
- Contact: Call EHS (Environmental Health & Safety) or emergency response. Do not attempt cleanup without respiratory protection (organic vapor cartridge).

Part 4: Visual Decision Tree (DOT Diagram)



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Caption: Operational workflow for the segregation and disposal of **2-Chloro-5-(6-chlorohexanoyl)pyridine** waste streams.

Part 5: Technical Data Summary

| Property | Specification | Operational Implication |
|----------------|-----------------------------------------|-----------------------------------------------------------------------------------|
| CAS Number | 914203-40-0 | Use for waste manifesting and inventory tracking. |
| Physical State | Solid (typically) or Oil | Solids require wide-mouth containers; Oils require leak-proof liquids containers. |
| Solubility | Low in water; High in DCM/Ethyl Acetate | Do not use water for initial spill cleanup; use organic absorbents. |
| Reactivity | Reacts with strong oxidizers | Keep away from Nitric Acid, Peroxides, and Permanganates. |
| Flash Point | >110°C (Estimated) | Combustible but not highly flammable. Store away from heat sources. |

References

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